

4-Ethyl-3,5-dimethyloctane structural formula

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Compound of Interest

Compound Name: 4-Ethyl-3,5-dimethyloctane

Cat. No.: B14548755

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An In-depth Technical Guide to **4-Ethyl-3,5-dimethyloctane**

Introduction

4-Ethyl-3,5-dimethyloctane is a saturated, branched-chain alkane with the molecular formula $C_{12}H_{26}$.^{[1][2]} As a member of the dodecane isomer group, its structure consists of an eight-carbon (octane) backbone substituted with two methyl groups and one ethyl group at specific positions. Due to its non-polar nature and branched structure, its physical properties, such as boiling and melting points, differ from its straight-chain isomer, n-dodecane. This document provides a technical overview of its structural formula, physicochemical properties, and a generalized synthetic approach, tailored for researchers and professionals in chemistry and drug development.

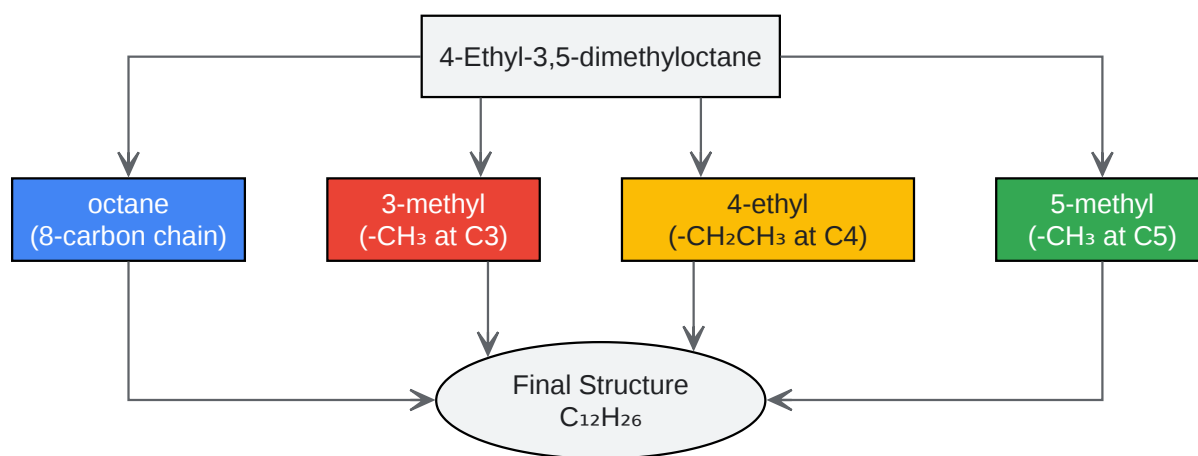
Structural Formula and Elucidation

The structure of **4-Ethyl-3,5-dimethyloctane** is derived directly from its IUPAC name. The parent chain is an "octane," indicating eight carbon atoms. The substituents are located as follows:

- A methyl group ($-CH_3$) on the third carbon.
- An ethyl group ($-CH_2CH_3$) on the fourth carbon.
- A methyl group ($-CH_3$) on the fifth carbon.

The 2D representation of the structure is as follows:

The following diagram illustrates the logical derivation of the chemical structure from its IUPAC name.



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Caption: Logical diagram for constructing **4-Ethyl-3,5-dimethyloctane** from its IUPAC name.

Physicochemical Properties

Experimental data for **4-Ethyl-3,5-dimethyloctane** is not widely published; much of the available information is based on computational predictions. The following table summarizes key physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][2]
CAS Registry Number	62183-64-6	[1][2][3]
IUPAC Name	4-ethyl-3,5-dimethyloctane	[2]
Computed LogP	4.49 - 5.8	[2][3]
Canonical SMILES	<chem>CCCC(C)C(CC)C(C)CC</chem>	[3]
InChIKey	OMAJEXDENFMCIN- UHFFFAOYSA-N	[3]

Experimental Protocols

Specific, peer-reviewed synthesis protocols for **4-Ethyl-3,5-dimethyloctane** are not readily available in public literature. However, its synthesis can be approached using established methods for creating highly branched alkanes, which typically involve carbon-carbon bond formation followed by reduction steps.[4]

A plausible, generalized synthetic route would be a Grignard reaction followed by dehydration and hydrogenation.[4] This multi-step synthesis creates the carbon skeleton and then removes functional groups to yield the final saturated alkane.

Illustrative Synthesis Workflow: Grignard Reaction Route

- **Grignard Reagent Formation:** An appropriate alkyl halide (e.g., 2-bromobutane) is reacted with magnesium metal in an anhydrous ether solvent to form a Grignard reagent.
- **Carbonyl Addition:** The Grignard reagent is then reacted with a suitable ketone (e.g., 4-methyl-3-heptanone) via nucleophilic addition to the carbonyl carbon. This reaction, after an acidic workup, forms a tertiary alcohol with the desired carbon backbone.

- Dehydration: The tertiary alcohol is subjected to acid-catalyzed dehydration (e.g., using sulfuric acid or p-toluenesulfonic acid with heat) to eliminate a molecule of water, forming a mixture of alkene isomers.
- Hydrogenation: The resulting alkene mixture is catalytically hydrogenated using a catalyst such as Palladium on Carbon (Pd/C) under a hydrogen atmosphere.^[4] This step reduces the double bond to a single bond, yielding the final product, **4-Ethyl-3,5-dimethyloctane**.
- Purification: The final product is purified from the reaction mixture using techniques such as fractional distillation, based on its boiling point.

The following diagram outlines this generalized experimental workflow.



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Caption: Generalized workflow for the synthesis of a branched alkane via a Grignard route.

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